

# N-Methyl-DL-alanine (CAS 600-21-5): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	H-N-Me-DL-Ala-OH	
Cat. No.:	B2556657	Get Quote

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

N-Methyl-DL-alanine is a non-proteinogenic amino acid derivative that has garnered significant interest within the scientific community. Its unique structural modification, the presence of a methyl group on the nitrogen atom of the alanine backbone, imparts distinct physicochemical properties that make it a valuable tool in various research and development applications. This technical guide provides an in-depth overview of N-Methyl-DL-alanine, encompassing its chemical and physical characteristics, detailed experimental protocols for its synthesis and purification, comprehensive analytical methodologies, and a summary of its current applications in the fields of peptide synthesis, metabolic research, and neuroscience.

# **Physicochemical Properties**

N-Methyl-DL-alanine is a white crystalline powder with good stability and solubility in aqueous solutions.[1] The presence of the methyl group on the alpha-amino group introduces steric hindrance, which can influence its reactivity and biological interactions.[2] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of N-Methyl-DL-alanine



Property	Value	References
CAS Number	600-21-5	[2][3][4]
Molecular Formula	C4H9NO2	[2][3][5]
Molecular Weight	103.12 g/mol	[2][3][5]
Appearance	White to off-white crystalline powder	[3][4][6]
Melting Point	295 - 299 °C	[3]
Purity	≥98% (NMR, TLC)	[2][3][4]
Solubility	Good solubility in water (approx. 50g/100mL); slightly soluble in methanol and ethanol; insoluble in ether.	[6][7]
SMILES String	CNC(C)C(O)=O	[2]
InChl Key	GDFAOVXKHJXLEI- UHFFFAOYSA-N	[2]
Storage Conditions	Store at 0 - 8 °C, hygroscopic.	[3][4][8]

# Synthesis and Purification Synthesis of N-Methyl-DL-alanine

A common method for the synthesis of N-Methyl-DL-alanine involves the reaction of  $\alpha$ -bromopropionic acid with methylamine.[9] This nucleophilic substitution reaction replaces the bromine atom with a methylamino group.

Experimental Protocol: Synthesis from  $\alpha$ -Bromopropionic Acid and Methylamine

This protocol is a general guideline and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

• Reaction Setup: In a suitable reaction vessel, dissolve α-bromopropionic acid in a solution of aqueous methylamine. The reaction is typically carried out at room temperature.



- Reaction Progression: Allow the mixture to stand for several days to ensure the completion of the reaction.[9]
- Work-up: Concentrate the reaction mixture under reduced pressure to remove excess methylamine and water.
- Isolation: The crude N-Methyl-DL-alanine can be precipitated from the concentrated solution by the addition of a less polar solvent, such as methanol or ethanol.[9]
- Filtration: Collect the crude product by vacuum filtration and wash with a small amount of cold solvent.

### **Purification by Recrystallization**

Recrystallization is a standard method for the purification of crude N-Methyl-DL-alanine.[7] The choice of solvent is critical, with a water/methanol mixture being a common and effective system.[7]

Experimental Protocol: Recrystallization

- Dissolution: Dissolve the crude N-Methyl-DL-alanine in a minimal amount of hot deionized water with stirring.[5][7]
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and stir for a few minutes before hot filtration.
- Hot Filtration: Quickly filter the hot solution through a pre-warmed funnel to remove any insoluble impurities.[7]
- Precipitation: Slowly add methanol (approximately 5 times the volume of water used) to the hot filtrate until the solution becomes slightly turbid.[7] If a precipitate forms, add a few drops of hot water to redissolve it.[5]
- Crystallization: Allow the solution to cool slowly to room temperature, then place it in a refrigerator (0-4 °C) overnight to facilitate maximum crystal formation.[7]
- Isolation and Drying: Collect the purified crystals by vacuum filtration, wash with a small amount of cold 1:1 water/methanol solution, and dry under vacuum to a constant weight.



[7]

# **Analytical Methodologies**

Accurate characterization and quantification of N-Methyl-DL-alanine are crucial for its application in research and development. Several analytical techniques are commonly employed for this purpose.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR spectroscopy is a powerful tool for the structural elucidation of N-Methyl-DL-alanine.

Sample Preparation for NMR

- Dissolution: Dissolve 5-25 mg of N-Methyl-DL-alanine in approximately 0.6-0.8 mL of a suitable deuterated solvent (e.g., D<sub>2</sub>O, CD<sub>3</sub>OD, or DMSO-d<sub>6</sub>).[3] For <sup>13</sup>C NMR, a more concentrated solution is preferred.[3]
- Filtration: Filter the solution through a glass wool plug in a Pasteur pipette directly into a clean NMR tube to remove any particulate matter.[3]
- Volume Adjustment: Ensure the sample height in the NMR tube is at least 4.5 cm for proper shimming.[3]

Table 2: Predicted <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data for N-Methyl-DL-alanine[3]



<sup>1</sup> H NMR	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
Η-2 (α-Η)	~3.0 - 3.5	Quartet (q)	~7.0
H-3 (β-CH₃)	~1.3 - 1.5	Doublet (d)	~7.0
N-CH <sub>3</sub>	~2.3 - 2.6	Singlet (s)	-
<sup>13</sup> C NMR	Chemical Shift (ppm)		
C-1 (C=O)	~175 - 180		
C-2 (α-C)	~55 - 60	_	
C-3 (β-C)	~15 - 20	-	
N-CH <sub>3</sub>	~30 - 35	-	

# **Gas Chromatography-Mass Spectrometry (GC-MS)**

Due to its polar nature, N-Methyl-DL-alanine requires derivatization to increase its volatility for GC-MS analysis.[3][4] Silylation is a common derivatization method.[4]

Experimental Protocol: GC-MS Analysis with Silylation

- Sample Preparation: Place a known amount of the N-Methyl-DL-alanine sample in a reaction vial and dry it completely.[3]
- Derivatization: Add a silylating agent, such as N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA), to the dried sample. Seal the vial and heat (e.g., at 70-100°C) for a specified time to complete the reaction.[3][4]
- GC-MS Analysis: Inject an aliquot of the derivatized sample into the GC-MS system. The gas
  chromatograph will separate the components before they are ionized and detected by the
  mass spectrometer.[3]

Table 3: Key Peaks from the GC-MS Spectrum of a Derivative of N-Methyl-L-alanine[3]



m/z	Relative Intensity (%)
73	100.00
130	93.89
131	13.71
147	11.81
74	9.51

### Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in N-Methyl-DL-alanine.

Sample Preparation for FTIR (ATR Method)

- Crystal Cleaning: Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal.[3]
- Sample Application: Place a small amount of N-Methyl-DL-alanine powder directly onto the ATR crystal.[3]
- Spectrum Acquisition: Apply pressure to ensure good contact and acquire the FTIR spectrum.[3]

Table 4: Expected Characteristic IR Absorption Bands for N-Methyl-DL-alanine[3]



Functional Group	Vibrational Mode	Expected Wavenumber (cm <sup>-1</sup> )
O-H (Carboxylic Acid)	Stretching	2500 - 3300 (broad)
N-H (Amine)	Stretching	3300 - 3500
C-H (Alkyl)	Stretching	2850 - 3000
C=O (Carboxylic Acid)	Stretching	1700 - 1725
N-H (Amine)	Bending	1550 - 1650
C-N	Stretching	1020 - 1250

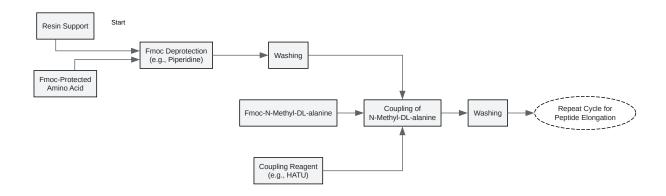
# **Biological Roles and Applications**

N-Methyl-DL-alanine serves as a versatile building block and research tool in several scientific domains.

### **Peptide Synthesis**

The incorporation of N-methylated amino acids, such as N-Methyl-DL-alanine, into peptides can enhance their pharmacokinetic properties, including improved metabolic stability and membrane permeability.[1][3] However, the steric hindrance from the N-methyl group can make peptide bond formation challenging, often requiring the use of potent coupling reagents like HATU.[2]





Click to download full resolution via product page

Caption: A generalized workflow for the incorporation of N-Methyl-DL-alanine into a peptide chain using solid-phase peptide synthesis (SPPS).

#### **Metabolic and Neuroscience Research**

N-Methyl-DL-alanine is utilized in metabolic studies to investigate amino acid transport mechanisms and metabolic pathways.[3][10] It is also employed in neuropharmacological research to explore its effects on neurotransmitter systems, given its structural similarity to other amino acids.[3][8][10] While research has explored the role of D-alanine as a co-agonist at the NMDA receptor, the specific and direct interactions of N-Methyl-DL-alanine with neurotransmitter receptors require further investigation.[1][11]

## **Potential as a Migraine Biomarker**

Some studies have suggested that N-Methyl-DL-alanine could be a potential biomarker for migraines.[6][12] However, the underlying mechanisms and its specificity and sensitivity as a diagnostic tool are still under investigation and require further clinical validation.[13]

# Safety and Handling



N-Methyl-DL-alanine should be handled in accordance with standard laboratory safety procedures. It is recommended to use personal protective equipment, including safety glasses and gloves. The material should be handled in a well-ventilated area to avoid inhalation of the powder. For detailed safety information, refer to the Safety Data Sheet (SDS).[10]

#### Conclusion

N-Methyl-DL-alanine (CAS 600-21-5) is a valuable and versatile non-proteinogenic amino acid with a growing number of applications in scientific research and drug development. Its unique properties, stemming from the N-methylation of the alanine structure, make it a key component in the synthesis of modified peptides with enhanced therapeutic potential. The detailed protocols and analytical data presented in this guide are intended to support researchers and scientists in the effective utilization of N-Methyl-DL-alanine in their work. Further research into its biological activities, particularly in the context of neuroscience and its potential as a biomarker, is warranted to fully elucidate its therapeutic and diagnostic potential.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. GtR [gtr.ukri.org]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. chembk.com [chembk.com]
- 7. benchchem.com [benchchem.com]
- 8. usbio.net [usbio.net]
- 9. Sciencemadness Discussion Board N-Methyl-d,l Alanine Powered by XMB 1.9.11 [sciencemadness.org]



- 10. chemimpex.com [chemimpex.com]
- 11. The Role of Amino Acids in Neurotransmission and Fluorescent Tools for Their Detection
   PMC [pmc.ncbi.nlm.nih.gov]
- 12. Organic Syntheses Procedure [orgsyn.org]
- 13. Biomarkers of Migraine: An Integrated Evaluation of Preclinical and Clinical Findings PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Methyl-DL-alanine (CAS 600-21-5): A
   Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b2556657#n-methyl-dl-alanine-cas-number-600-21-5]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com